Application Notes and Protocol for Testing the Shine Enhancement of Polyquaternium-69

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Compound of Interest		
Compound Name:	*PQ 69*	
Cat. No.:	*B610179*	*Get Quote*

Introduction

Polyquaternium-69 is a cationic polymer known for its film-forming properties, which contribute to hair styling, hold, and frizz control.[1][2][3] An additional key benefit of this polymer is its ability to enhance the natural shine and luster of hair.[4][5] This document provides a detailed protocol for evaluating the shine-enhancing effects of Polyquaternium-69 on hair tresses. The protocol outlines both instrumental and sensory analysis methods to provide a comprehensive assessment suitable for research, product development, and claim substantiation.

The methodologies described herein are designed to be conducted in a controlled laboratory setting to ensure reproducibility and accuracy of the results. These protocols are intended for researchers, scientists, and formulation chemists in the personal care industry.

Materials and Methods

Materials

- Polyquaternium-69
- Deionized Water
- Carbomer 940
- Triethanolamine (TEA)

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- Propylene Glycol
- Phenoxyethanol (as a preservative)
- Standard natural brown human hair tresses (virgin, untreated)
- Sodium Lauryl Sulfate (SLS) solution (10% for hair tress washing)
- Glossymeter (e.g., Novo-Gloss Trio)
- Digital Image Analysis System with polarized light (e.g., SAMBA Hair System)
- Controlled lighting environment for sensory evaluation
- Laboratory glassware, magnetic stirrer, and pH meter

Formulation

A simple hair gel formulation will be used to evaluate the performance of Polyquaternium-69. A base gel formulation (Control) and a test formulation containing Polyquaternium-69 will be prepared.

Table 1: Formulation Composition

Ingredient	Control Formulation (% w/w)	Test Formulation (% w/w)
Polyquaternium-69	0.00	2.00
Carbomer 940	0.50	0.50
Deionized Water	q.s. to 100	q.s. to 100
Triethanolamine	0.50	0.50
Propylene Glycol	2.00	2.00
Phenoxyethanol	0.50	0.50

Experimental Protocols

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Hair Tress Preparation

- Source at least 10 standard, medium-brown, virgin human hair tresses, approximately 2 grams in weight and 8 inches in length.
- Wash each tress twice with a 10% Sodium Lauryl Sulfate (SLS) solution to remove any residual treatments or coatings.
- Rinse the tresses thoroughly under running deionized water.
- Gently comb the wet tresses to detangle and align the hair fibers.
- Hang the tresses to dry overnight in a controlled environment (25°C, 50% Relative Humidity).
- Once dry, take baseline measurements for gloss and digital image analysis.

Product Application

- Divide the prepared hair tresses into two groups: Control and Test.
- Apply 0.5 grams of the Control formulation evenly to each tress in the control group.
- Apply 0.5 grams of the Test formulation (containing Polyquaternium-69) evenly to each tress in the test group.
- Gently comb each tress to ensure uniform distribution of the product.
- Allow the tresses to air dry completely in a controlled environment.

Instrumental Analysis: Glossymeter Measurement

- Calibrate the glossymeter according to the manufacturer's instructions using the provided calibration standard.
- Mount a dry, treated hair tress on a flat, black surface.
- Gently comb the tress to ensure the hair fibers are aligned and flat.
- Place the glossymeter head firmly on the surface of the hair tress.

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- Take three measurements at different points along the middle section of the tress.
- Record the gloss units (GU) for each measurement.
- Repeat the process for all control and test tresses.
- Calculate the average gloss reading for each tress and for each group (Control and Test).

Instrumental Analysis: Digital Image Analysis

- Utilize a specialized hair imaging system (e.g., SAMBA Hair) that uses polarized light to differentiate between specular and diffuse reflection.
- Mount a treated hair tress on the cylindrical sample holder of the instrument.
- Capture high-resolution images of the tress under controlled lighting conditions.
- The software will analyze the images to quantify shine parameters such as luster index, intensity of specular reflection, and width of the shine band.
- Repeat the analysis for all control and test tresses.
- Record the quantitative shine parameters for each tress.

Sensory Evaluation

- Recruit a panel of at least 10 trained sensory evaluators.
- Conduct the evaluation in a dedicated sensory analysis room with controlled, diffuse lighting to minimize glare.
- Present the treated hair tresses (both control and test) to the panelists in a randomized and blinded manner.
- Ask each panelist to visually assess the shine of each tress and rate it on a 10-point scale (where 1 = very dull and 10 = very shiny).
- Panelists should also provide qualitative feedback on the appearance of the shine (e.g., natural, greasy, etc.).

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- Collect and analyze the sensory data.

Data Presentation

The quantitative data from the instrumental and sensory analyses should be summarized in a clear and structured table for easy comparison.

Table 2: Summary of Shine Enhancement Data

Parameter	Control Group (Mean ± SD)	Test Group (Polyquaternium-69) (Mean ± SD)	% Change
Glossymeter Reading (GU)			
Digital Image Analysis			
- Luster Index			
- Specular Reflection Intensity			
Sensory Evaluation Score (1-10)			

Visualization of Experimental Workflow

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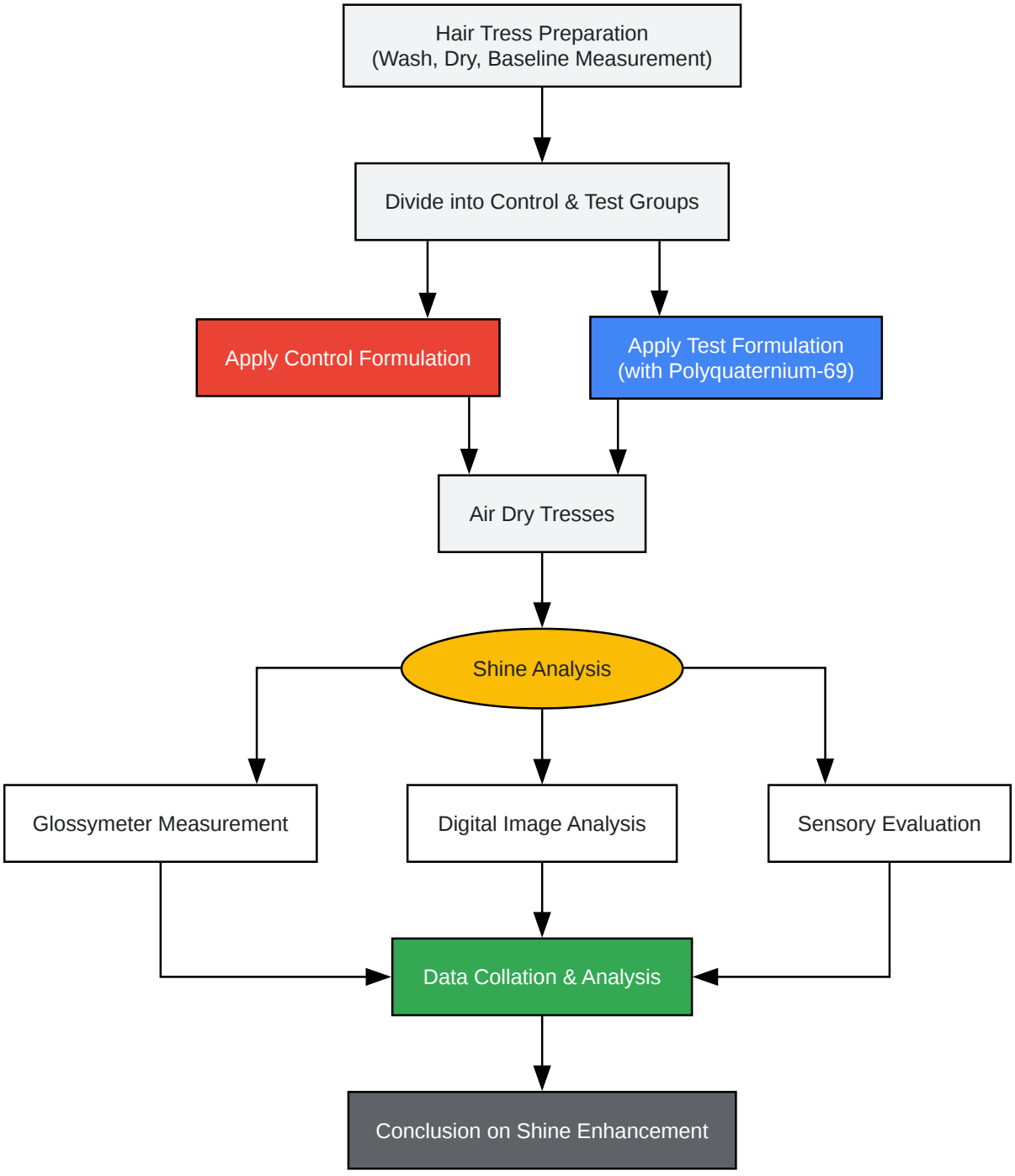

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Caption: Experimental workflow for testing shine enhancement.

Signaling Pathway/Logical Relationship Diagram

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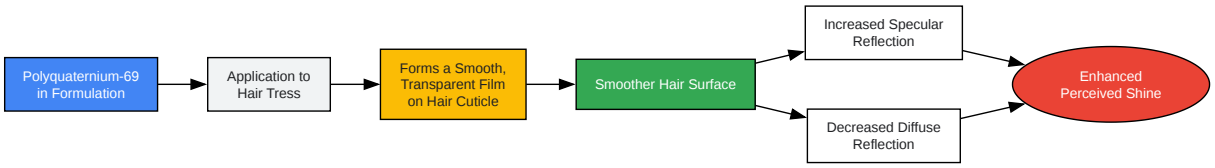

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Caption: Mechanism of shine enhancement by Polyquaternium-69.

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